

Personal protective equipment for handling 5-(Bromomethyl)thiophene-2-carbonitrile

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Compound of Interest

Compound Name: 5-(Bromomethyl)thiophene-2-carbonitrile

Cat. No.: B144116

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Essential Safety and Handling Guide for 5-(Bromomethyl)thiophene-2-carbonitrile

For researchers, scientists, and drug development professionals, the safe handling of chemical reagents is paramount. This guide provides immediate, essential safety and logistical information for **5-(Bromomethyl)thiophene-2-carbonitrile**, including personal protective equipment, first aid, and disposal procedures.

Chemical Identifier:

- Name: **5-(Bromomethyl)thiophene-2-carbonitrile**
- CAS Number: 134135-41-4
- Molecular Formula: C₆H₄BrNS

Hazard Summary: This compound is classified as toxic if swallowed, in contact with skin, or if inhaled. It is known to cause serious eye irritation and skin irritation.^[1]

Personal Protective Equipment (PPE)

When handling **5-(Bromomethyl)thiophene-2-carbonitrile**, the following personal protective equipment is mandatory to ensure personal safety.

Equipment Type	Specification	Rationale
Eye Protection	Safety glasses with side-shields or chemical safety goggles.	Protects against splashes and airborne particles that can cause serious eye irritation. An eye bath should be readily available. [1]
Hand Protection	Chemical-resistant protective gloves.	Prevents skin contact, as the substance is toxic upon absorption through the skin and causes skin irritation. [1]
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood. A NIOSH/MSHA or European Standard EN 149 approved respirator may be required if exposure limits are exceeded or irritation is experienced. A self-contained breathing apparatus must be available for emergencies. [1] [2]	Protects against inhalation of dust or vapors, which are toxic.
Skin and Body Protection	Protective clothing, such as a lab coat.	Provides a barrier against accidental skin contact. [1]

First Aid Measures

Immediate action is critical in the event of exposure.

Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do so. Seek immediate medical attention.[2][3]
Skin Contact	Immediately wash off with plenty of water for at least 15 minutes. Remove all contaminated clothing and footwear. If skin irritation persists, seek medical attention.[1][2]
Inhalation	Move the person to fresh air. If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention.[3][4]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. If the person is conscious, give half a liter of water to drink. Seek immediate medical attention.[1][2]

Handling and Storage

- Handling: Use only under a chemical fume hood.[2] Avoid contact with skin, eyes, and clothing. Do not breathe dust or vapor.[5] Wash hands thoroughly after handling.[3]
- Storage: Keep containers tightly closed in a dry, cool, and well-ventilated place.[2] Store in a freezer under -20°C, sealed in a dry, dark place.

Disposal Plan

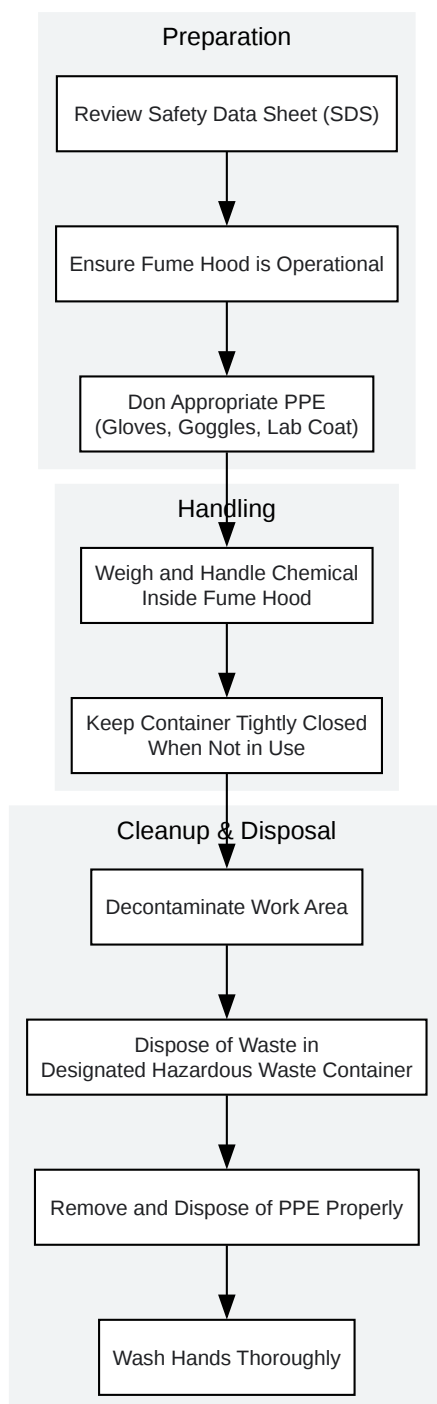
Dispose of **5-(Bromomethyl)thiophene-2-carbonitrile** and its containers in accordance with local, regional, and national regulations. Do not allow the product to enter drains.[6]

Contaminated packaging should be treated as the chemical itself. Consider using a licensed professional waste disposal service to dispose of this material.

Visual Safety Protocols

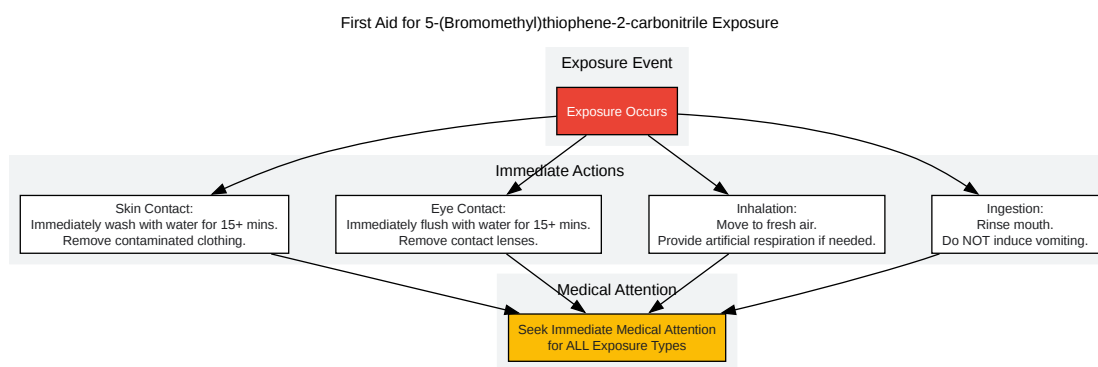
The following diagrams illustrate the essential workflows for safely handling **5-(Bromomethyl)thiophene-2-carbonitrile**.

Safe Handling Workflow for 5-(Bromomethyl)thiophene-2-carbonitrile



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Caption: A workflow for the safe handling of **5-(Bromomethyl)thiophene-2-carbonitrile**.



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Caption: Immediate first aid procedures for exposure to **5-(Bromomethyl)thiophene-2-carbonitrile**.

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